

Personal protective equipment for handling N-Desmethyl glasdegib

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Compound of Interest

Compound Name: *N-Desmethyl glasdegib*

Cat. No.: *B15192572*

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Essential Safety and Handling Guide for N-Desmethyl Glasdegib

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **N-Desmethyl glasdegib**. The following procedures are based on the available safety data for the parent compound, Glasdegib, and should be implemented to ensure laboratory safety. It is imperative to handle **N-Desmethyl glasdegib** with the same precautions as Glasdegib, as it is a metabolite and may share a similar toxicological profile.

Hazard Identification and Personal Protective Equipment

N-Desmethyl glasdegib is presumed to be a hazardous substance based on the toxicological properties of Glasdegib. The primary hazards include skin and eye irritation, and it is classified as a pharmaceutically active ingredient that requires careful handling by trained personnel.^[1]

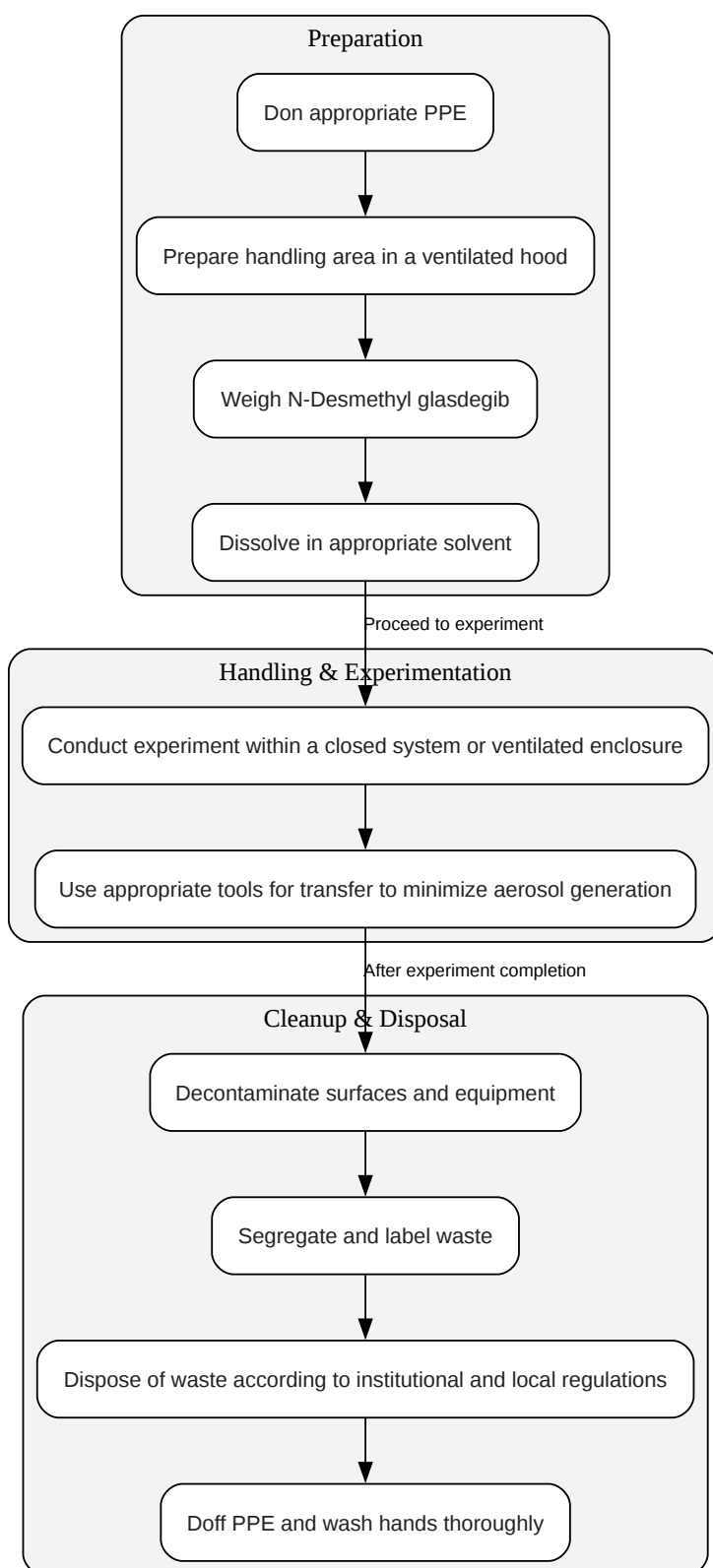
Table 1: Summary of Hazards and Required Personal Protective Equipment (PPE)

Hazard Category	Description	Required Personal Protective Equipment (PPE)
Skin Corrosion/Irritation	Causes skin irritation.[2]	Wear protective gloves and a lab coat or other protective clothing.[1][2]
Serious Eye Damage/Irritation	Causes serious eye irritation.[2]	Wear safety glasses with side-shields or chemical safety goggles.[1][2]
Reproductive Toxicity	May damage fertility or the unborn child.[3][4]	Use in a well-ventilated area or with appropriate exhaust ventilation. A NIOSH/MSHA-approved respirator should be used when engineering controls are not sufficient.[1]
Acute Oral Toxicity	Harmful if swallowed.[4]	Do not eat, drink, or smoke when using this product.[5]

Safe Handling and Experimental Workflow

Adherence to a strict operational workflow is essential to minimize exposure and ensure a safe laboratory environment.

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Caption: Workflow for the safe handling of **N-Desmethyl glasdegib**.

Experimental Protocols

1. Preparation and Handling:

- Ventilation: Always handle **N-Desmethyl glasdegib** in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of dust or aerosols.[2]
- Personal Protective Equipment (PPE): Wear appropriate PPE as detailed in Table 1, including a lab coat, chemical-resistant gloves (e.g., nitrile), and safety goggles.[1][2]
- Weighing: When weighing the solid compound, do so in a ventilated balance enclosure or a fume hood to minimize the risk of inhalation.
- Solution Preparation: When preparing solutions, add the solvent to the solid slowly to avoid splashing.

2. Accidental Release Measures:

- Spill: In the event of a spill, evacuate personnel to a safe area.[2]
- Ventilation: Ensure adequate ventilation.
- Containment: Prevent further leakage or spillage if it is safe to do so. Keep the product away from drains and water courses.[2]
- Cleanup: For solid spills, carefully sweep or scoop up the material, avoiding dust generation. For liquid spills, absorb with an inert material (e.g., diatomite, universal binders).[2] Place all contaminated materials into a sealed container for disposal.
- Decontamination: Decontaminate the spill area and any affected equipment by scrubbing with alcohol.[2]

3. First Aid Measures:

- If on Skin: Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing and wash it before reuse.[2]

- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.[2] Seek medical attention.[1]
- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. If breathing has stopped, provide artificial respiration. Seek immediate medical attention.[1]
- If Swallowed: Wash out the mouth with water. Do NOT induce vomiting. Seek immediate medical attention.[1]

4. Disposal Plan:

- Waste Disposal: Dispose of all waste containing **N-Desmethyl glasdegib** in accordance with local, state, and federal regulations. This includes the compound itself, any contaminated materials, and empty containers.
- Contaminated Materials: All disposable labware, gloves, and other materials that have come into contact with **N-Desmethyl glasdegib** should be collected in a designated, sealed waste container.
- Approved Waste Disposal Plant: Dispose of contents and container to an approved waste disposal plant.[5]

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References

- 1. selleckchem.com [selleckchem.com]
- 2. file.medchemexpress.com [file.medchemexpress.com]
- 3. Glasdegib | C₂₁H₂₂N₆O | CID 25166913 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. cdn.caymanchem.com [cdn.caymanchem.com]
- 5. assets.thermofisher.com [assets.thermofisher.com]

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